

Application Notes and Protocols for TP-472, a BRD9/7 Inhibitor

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Compound of Interest

Compound Name: TP 472

Cat. No.: B1191975

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Introduction

TP-472 is a potent and selective small molecule inhibitor of the bromodomains of BRD9 and BRD7, which are components of the SWI/SNF chromatin remodeling complex.^{[1][2][3]} As an epigenetic modulator, TP-472 holds significant promise in cancer research, particularly in melanoma, where it has been shown to suppress tumor growth.^{[4][5]} These application notes provide detailed protocols for the preparation of TP-472 stock solutions and an overview of its mechanism of action.

Quantitative Data

The following table summarizes the key quantitative information for TP-472.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂	[1]
Molecular Weight	333.4 g/mol	[1]
Appearance	Solid	[1]
Purity	≥98%	[1][3]
Solubility in DMSO	16.67 mg/mL (50 mM)	
Storage (Powder)	-20°C for up to 3 years	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Experimental Protocols

Protocol for Preparation of a 10 mM TP-472 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of TP-472 in dimethyl sulfoxide (DMSO).

Materials:

- TP-472 solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile tips
- Analytical balance

Procedure:

- Equilibrate TP-472: Allow the vial containing solid TP-472 to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of TP-472 powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.334 mg of TP-472 (Molecular Weight = 333.4 g/mol).
- Dissolving:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed TP-472. For a 10 mM solution, if you weighed 3.334 mg, add 1 mL of DMSO.
 - Vortex the solution vigorously for several minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes. Gentle warming to 37°C can also aid dissolution, but avoid excessive heat.
- Sterilization (Optional): If the stock solution is to be used in sterile cell culture applications, it can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)

Note on Dilutions for Aqueous Solutions: When preparing working solutions in aqueous media (e.g., cell culture medium), it is recommended to make serial dilutions of the DMSO stock solution in DMSO first, and then add the final diluted DMSO solution to the aqueous medium. This helps to prevent precipitation of the compound. The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced toxicity.

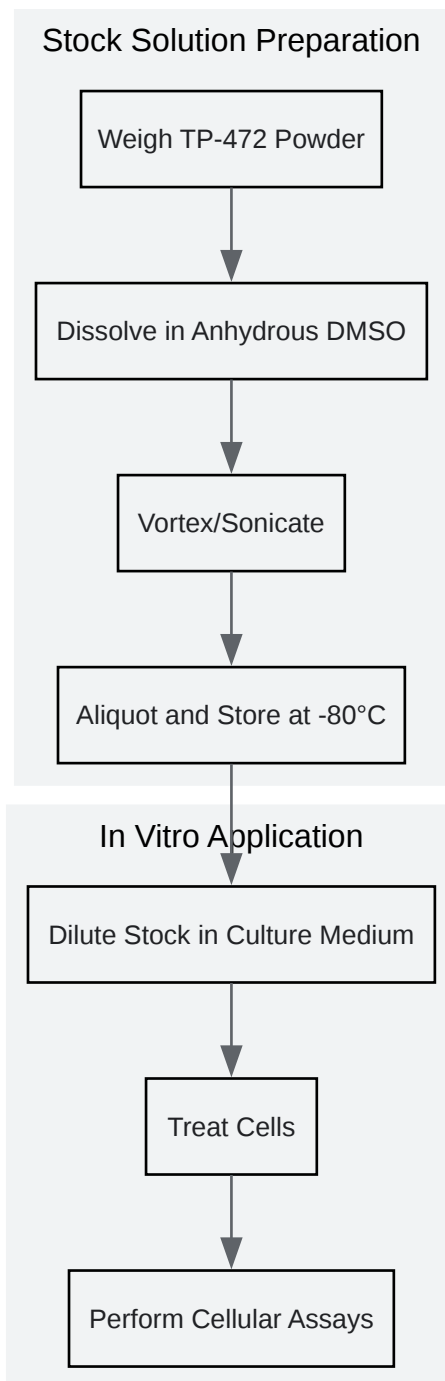
Mechanism of Action and Signaling Pathways

TP-472 functions as a competitive inhibitor of the bromodomains of BRD9 and BRD7, preventing their interaction with acetylated lysine residues on histone tails and other proteins. This disruption of chromatin binding leads to altered gene expression.

In melanoma, inhibition of BRD9/7 by TP-472 has been shown to suppress oncogenic signaling pathways mediated by the extracellular matrix (ECM) and to induce apoptosis.[4][5] This is achieved through the downregulation of genes encoding for ECM components such as integrins, collagens, and fibronectins, and the upregulation of pro-apoptotic genes.

Below is a diagram illustrating the experimental workflow for preparing and using a TP-472 stock solution.

Experimental Workflow for TP-472 Stock Solution

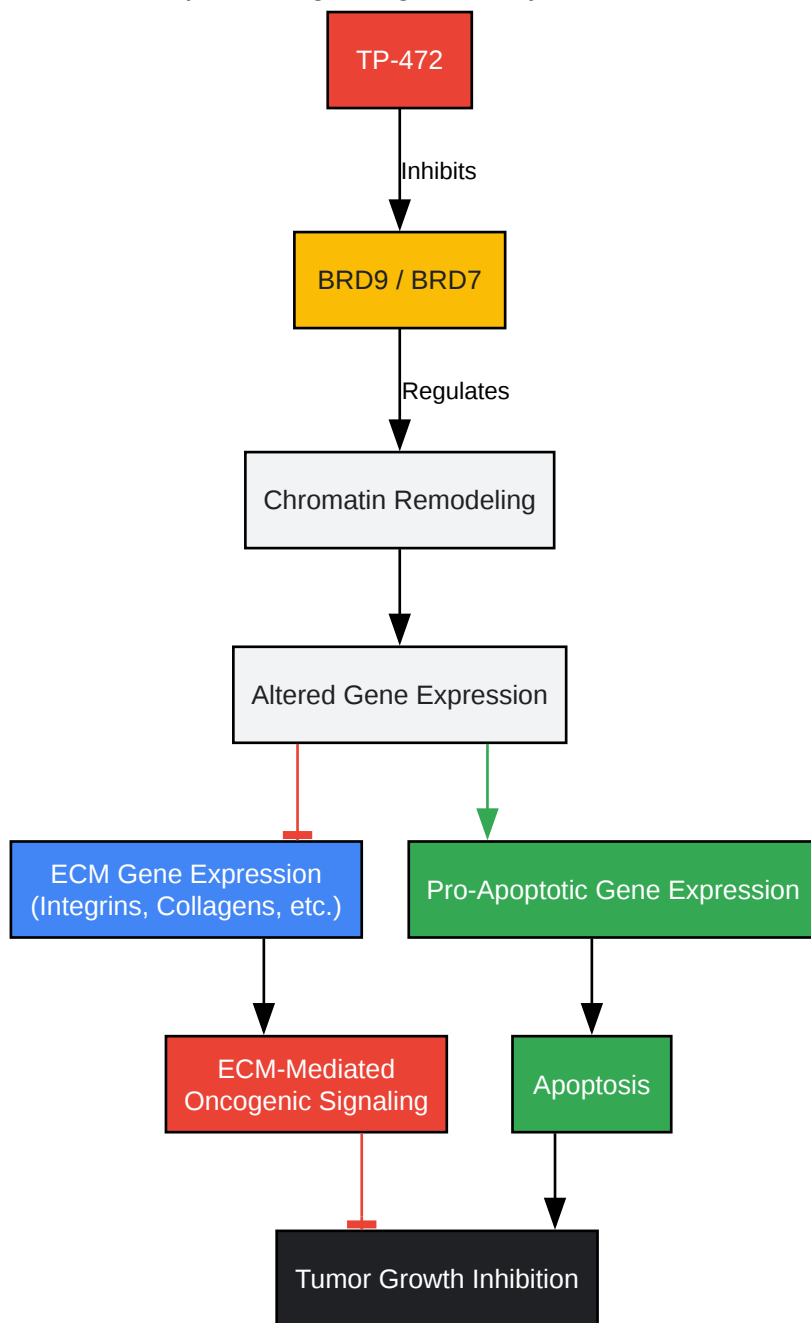


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Caption: Workflow for TP-472 stock solution preparation and use.

The following diagram illustrates the proposed signaling pathway affected by TP-472.

Proposed Signaling Pathway of TP-472

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Caption: TP-472 inhibits BRD9/7, altering gene expression to suppress oncogenic signaling and induce apoptosis.

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